

Essential Safety and Operational Guide for Handling Ethyl Methyl Sulfide

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Compound of Interest

Compound Name: Ethyl methyl sulfide

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Ethyl Methyl Sulfide** (CAS No. 624-89-5). The following procedures and data are compiled to ensure the safe handling, storage, and disposal of this highly flammable and potentially hazardous chemical.

Key Safety and Physical Properties

The following table summarizes the critical safety and physical data for **Ethyl Methyl Sulfide**, enabling a quick assessment of its primary hazards.

Property	Value	Citation(s)
Appearance	Liquid	
Molecular Formula	C3H8S	[1]
Molecular Weight	76.16 g/mol	[1]
Boiling Point	66 - 67 °C (151 - 153 °F)	
Melting Point	-106 °C (-159 °F)	
Flash Point	-10 °C (14 °F)	[2]
Density	0.842 g/cm ³ at 25 °C (77 °F)	
Hazards	Highly flammable liquid and vapor.[3][4] Stench.[3] May cause skin and eye irritation.[1][5]	[1][3][4][5]
Incompatible Materials	Strong oxidizing agents.	[3]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to ensure personal safety when handling **Ethyl Methyl Sulfide**.

PPE Category	Specification	Citation(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[2][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Flame retardant antistatic protective clothing is recommended. A chemical apron should be worn.	[2][3]
Hand Protection	Wear chemical protective gloves (e.g., PVC). The suitability and durability of a glove type is dependent on usage.	[6]
Respiratory Protection	A vapor respirator is required when vapors/aerosols are generated.[7] Use a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions if exposure limits are exceeded.[2]	[2][7]

Operational Plan: Handling Ethyl Methyl Sulfide

This section provides a step-by-step protocol for the safe handling of **Ethyl Methyl Sulfide** in a laboratory setting.

Preparation and Precautionary Measures

- Ventilation: Always handle **Ethyl Methyl Sulfide** in a well-ventilated area, preferably within a chemical fume hood.[5]
- Ignition Sources: This substance is highly flammable.[3][4] Ensure that there are no open flames, hot surfaces, or other sources of ignition in the vicinity. Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Static Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment during transfer.[3]
- Emergency Equipment: Ensure that a safety shower, eyewash station, and appropriate fire extinguishing media (dry sand, dry chemical, or alcohol-resistant foam) are readily accessible.

Handling Procedure

- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Container Inspection: Visually inspect the container for any signs of damage or leaks before opening.
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[3]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[5] Do not breathe vapors or mists.[7]
- Closure: Keep the container tightly closed when not in use.[5]

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[3][5]
- Keep containers tightly closed.[5]

- Store in a flammables area and keep away from heat, sparks, and flame.[3]

Spill and Emergency Procedures

- Small Spills:
 - Remove all sources of ignition.[7]
 - Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[7]
 - Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[7]
- Large Spills:
 - Evacuate the area immediately.
 - Use water spray or vapor suppressing foam to reduce vapors, but this may not prevent ignition in closed spaces.[7]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
 - Skin Contact: In case of contact, immediately wash skin with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[3]
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
 - Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Call a physician immediately.[3]

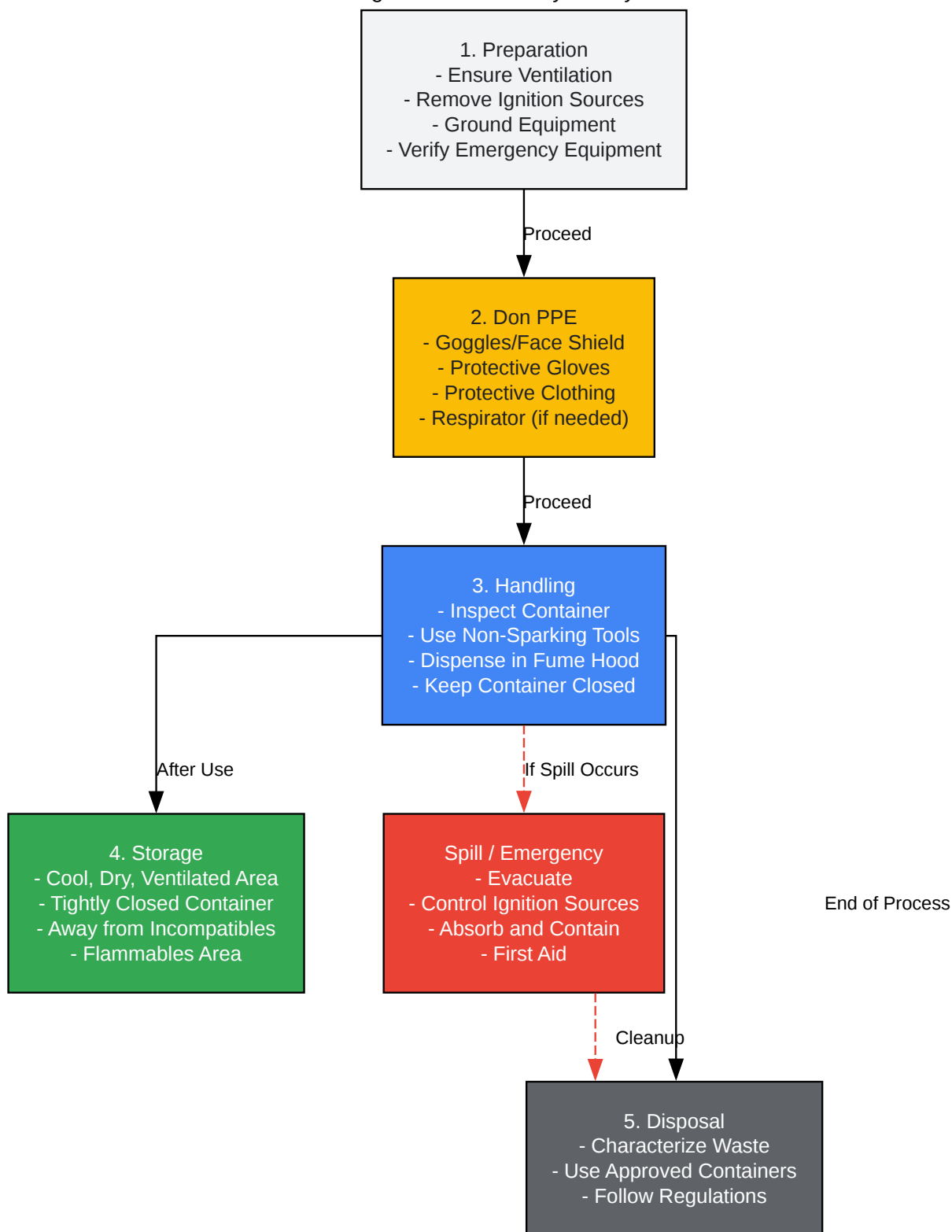
Disposal Plan

- **Waste Characterization:** Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[3]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^[4] Do not mix with other waste. Leave chemicals in their original containers.

Workflow for Safe Handling of Ethyl Methyl Sulfide

The following diagram illustrates the logical workflow for safely handling **Ethyl Methyl Sulfide**, from preparation to disposal.

Safe Handling Workflow for Ethyl Methyl Sulfide

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Ethyl Methyl Sulfide**.

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